

# 1-(4-Chloro-3-methylphenyl)ethanone molecular weight and formula

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## Compound of Interest

Compound Name: 1-(4-Chloro-3-methylphenyl)ethanone

Cat. No.: B154754

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## Technical Guide: 1-(4-Chloro-3-methylphenyl)ethanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **1-(4-Chloro-3-methylphenyl)ethanone**, a substituted acetophenone derivative of interest in organic synthesis and medicinal chemistry. This document includes its molecular formula, molecular weight, and key physical data. Additionally, a representative synthetic protocol and a logical diagram of the compound's attributes are presented.

## Core Compound Data

The fundamental properties of **1-(4-Chloro-3-methylphenyl)ethanone** are summarized below, providing a clear reference for laboratory use and computational modeling.

| Property          | Value                                 | Source  |
|-------------------|---------------------------------------|---|
| Molecular Formula | C <sub>9</sub> H <sub>9</sub> ClO     | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Molecular Weight  | 168.623 g/mol                         | <a href="#">[1]</a> <a href="#">[3]</a>                     |
| Boiling Point     | 104-105 °C (at 0.4 mmHg)              | <a href="#">[1]</a>   |
| Density           | 1.15 g/mL                             | <a href="#">[1]</a>   |
| CAS Number        | 37074-39-8                            | <a href="#">[1]</a> <a href="#">[3]</a>                     |
| SMILES            | <chem>CC(=O)C1=CC(=C(Cl)C=C1)C</chem> | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |

## Experimental Protocols

### Synthesis via Friedel-Crafts Acylation

A common and effective method for the synthesis of aryl ketones such as **1-(4-Chloro-3-methylphenyl)ethanone** is the Friedel-Crafts acylation.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) This electrophilic aromatic substitution reaction involves the acylation of an aromatic ring with an acyl halide or anhydride using a strong Lewis acid catalyst.[\[4\]](#)

Reaction: Friedel-Crafts acylation of 1-chloro-2-methylbenzene with an acetylating agent.

Materials:

- 1-Chloro-2-methylbenzene (3-Chlorotoluene)
- Acetyl chloride (or Acetic Anhydride)
- Anhydrous Aluminum Chloride (AlCl<sub>3</sub>)
- Dichloromethane (DCM) or another suitable inert solvent
- Hydrochloric acid (HCl), dilute aqueous solution
- Sodium bicarbonate (NaHCO<sub>3</sub>), saturated aqueous solution
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>) or sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)

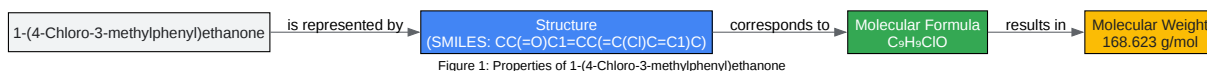
#### Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser connected to a gas outlet (to vent HCl gas), add anhydrous aluminum chloride (1.1 to 1.3 equivalents) to the inert solvent (e.g., dichloromethane).
- Cool the suspension to 0-5 °C in an ice bath.
- Slowly add acetyl chloride (1.0 equivalent) to the stirred suspension.
- To this mixture, add 1-chloro-2-methylbenzene (1.0 equivalent) dropwise from the dropping funnel, maintaining the temperature between 0-5 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, carefully quench the reaction by slowly pouring the mixture over crushed ice and dilute hydrochloric acid.
- Separate the organic layer and extract the aqueous layer with the solvent (e.g., DCM).
- Combine the organic layers and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- The crude **1-(4-Chloro-3-methylphenyl)ethanone** can be purified by vacuum distillation or column chromatography.

## Visualized Data and Processes

### Compound Properties Relationship

The following diagram illustrates the logical connection between the compound's nomenclature, its structural representation, and its key physicochemical properties.



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Caption: Logical relationship of compound properties.

Synthetic Workflow: Friedel-Crafts Acylation

This diagram outlines the major steps involved in the synthesis of **1-(4-Chloro-3-methylphenyl)ethanone** via the Friedel-Crafts acylation protocol described above.

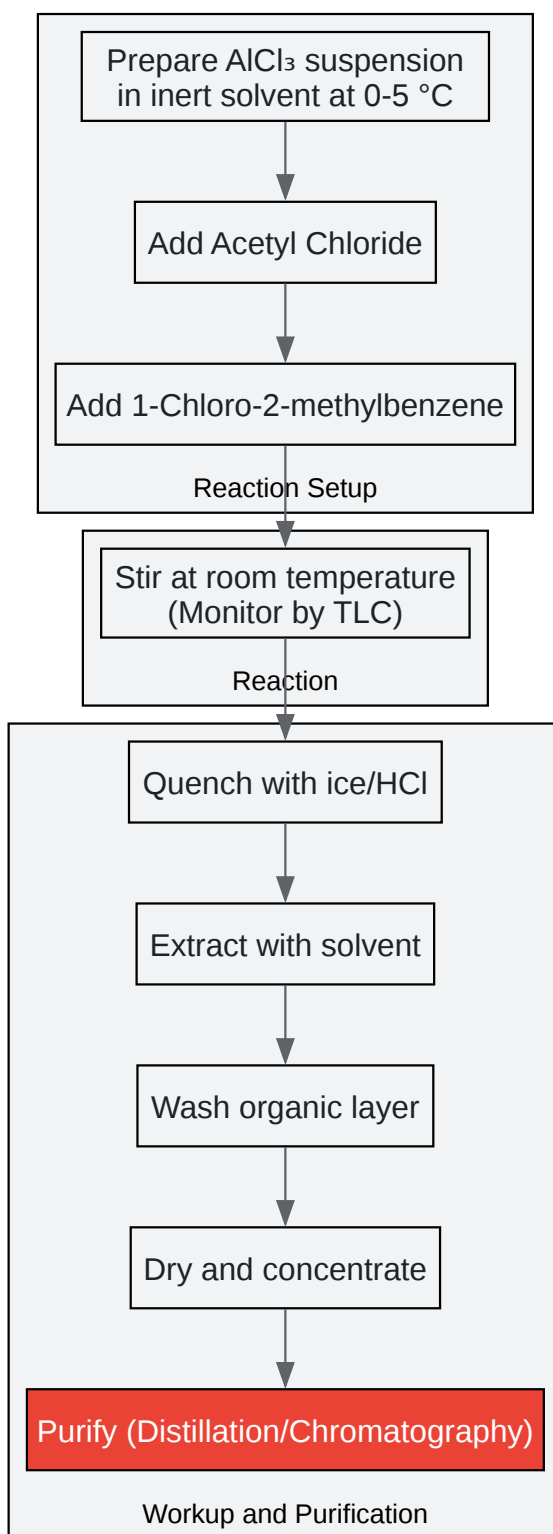


Figure 2: Synthetic Workflow via Friedel-Crafts Acylation

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